

Sucralose-d6 CAS number and molecular weight.

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Compound of Interest

Compound Name: Sucralose-d6

Cat. No.: B562330

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Sucralose-d6: A Technical Data Summary

This document provides core technical specifications for the deuterated analog of sucralose, **Sucralose-d6**. It is intended for researchers, scientists, and professionals in drug development who require precise information for analytical and research applications. **Sucralose-d6** is a useful isotopically labeled analog of sucralose, commonly used as an internal standard for quantification by mass spectrometry^{[1][2]}.

Core Chemical Data

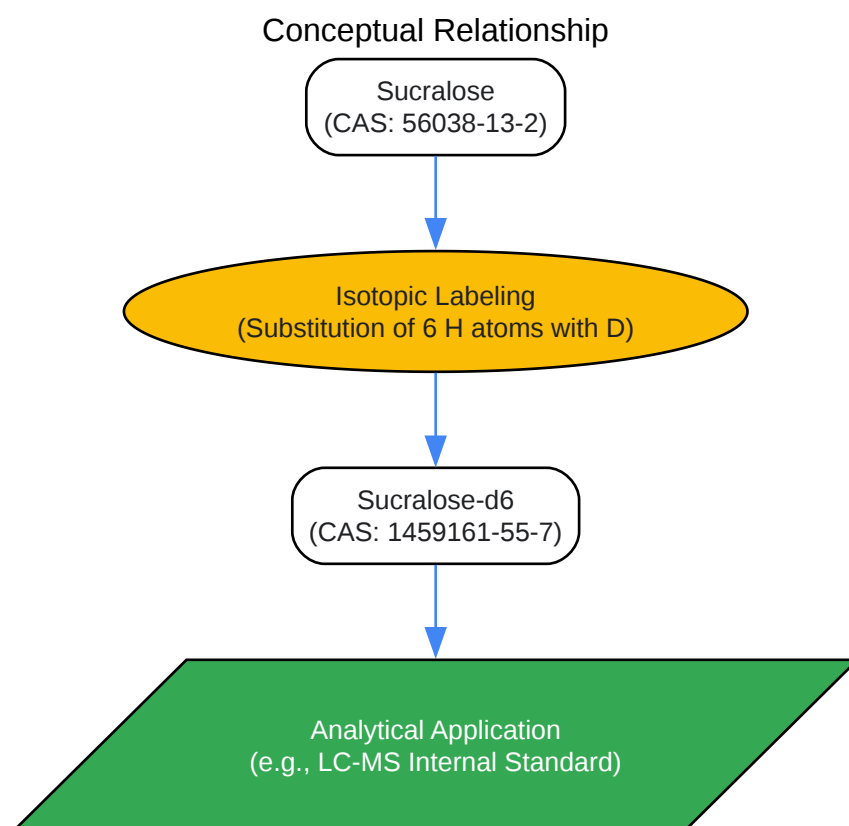
The fundamental chemical identifiers and properties of **Sucralose-d6** are summarized below. This data is essential for accurate compound identification, experimental design, and data analysis.

Parameter	Value
CAS Number	1459161-55-7 ^{[3][4][5]}
Molecular Formula	C ₁₂ H ₁₃ D ₆ Cl ₃ O ₈
Molecular Weight	403.66 - 403.7 g/mol

Note: Minor variations in reported molecular weight are due to differences in calculation and rounding across suppliers.

Logical Relationship: From Sucralose to Sucralose-d6

The following diagram illustrates the conceptual relationship between sucralose and its deuterated form, **Sucralose-d6**. This relationship is fundamental to its application in analytical chemistry, where it serves as a stable isotope-labeled internal standard.



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Caption: From Parent Compound to Analytical Standard.

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References

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